

Application Notes and Protocols for Closiramine Powder

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Compound of Interest

Compound Name: *Closiramine*

Cat. No.: *B1614964*

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For Researchers, Scientists, and Drug Development Professionals

Introduction: **Closiramine** is a chemical compound identified by the CAS Number 47135-88-6. [1] As a potent chemical agent, meticulous handling and storage procedures are paramount to ensure personnel safety, experimental integrity, and product stability. These application notes provide detailed protocols for the safe handling, storage, and use of **Closiramine** powder in a laboratory setting. The information herein is compiled from established safety guidelines for handling chemical powders and data available for the structurally related and well-documented compound, Clomipramine, a tricyclic antidepressant. Researchers should always consult the specific Safety Data Sheet (SDS) provided by the supplier and adhere to their institution's safety guidelines.

Physicochemical Properties and Safety Data

Understanding the fundamental properties and hazards of **Closiramine** is the first step toward safe handling.

Physicochemical Data

The following table summarizes the key physicochemical properties of **Closiramine** and its related compound, Clomipramine hydrochloride.

Property	Value	Source
Chemical Name	8-Chloro-11-(2-(dimethylamino)ethyl)-6,11-dihydro-5H-benzo(5,6)cyclohepta(1,2-b)pyridine	[1]
Molecular Formula	C ₁₈ H ₂₁ ClN ₂	[1][2]
Molecular Weight	300.83 g/mol	[2]
CAS Number	47135-88-6	[1]
Appearance	White to off-white powder/solid	[3][4]
Melting Point	189 - 190 °C (for Clomipramine HCl)	[4][5]
Solubility	Water: 25-125 mg/mL (for Clomipramine HCl) Ethanol: ~70 mg/mL (for Clomipramine HCl) DMSO: ~70 mg/mL (for Clomipramine HCl) PBS (pH 7.2): ~0.5 mg/mL (for Clomipramine HCl)	[5][6][7]

Hazard Identification and Safety Precautions

Closiramine should be handled as a hazardous substance. The following hazard statements are based on data for Clomipramine.

Hazard Statement	Precautionary Measures	Source
H302: Harmful if swallowed	P264: Wash skin thoroughly after handling. P270: Do not eat, drink or smoke when using this product. P301+P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.	
H315: Causes skin irritation	P280: Wear protective gloves. P302+P352: IF ON SKIN: Wash with plenty of water.	[3]
H319: Causes serious eye irritation	P280: Wear eye protection/face protection. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[3]
H335/H336: May cause respiratory irritation, drowsiness or dizziness	P261: Avoid breathing dust. P271: Use only outdoors or in a well-ventilated area. P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.	[3]

Handling Protocols

Strict adherence to handling protocols is essential to minimize exposure and prevent contamination.

Personal Protective Equipment (PPE)

All personnel must wear the following PPE when handling **Closiramine** powder:

- **Gloves:** Wear non-reactive nitrile gloves.[8] Change gloves immediately if contaminated.
- **Lab Coat:** A buttoned lab coat should be worn to protect street clothing.
- **Eye Protection:** Safety glasses with side shields or goggles are mandatory.
- **Respiratory Protection:** For weighing or procedures that may generate dust, use a NIOSH-certified respirator in a designated ventilated area.[9]

Engineering Controls

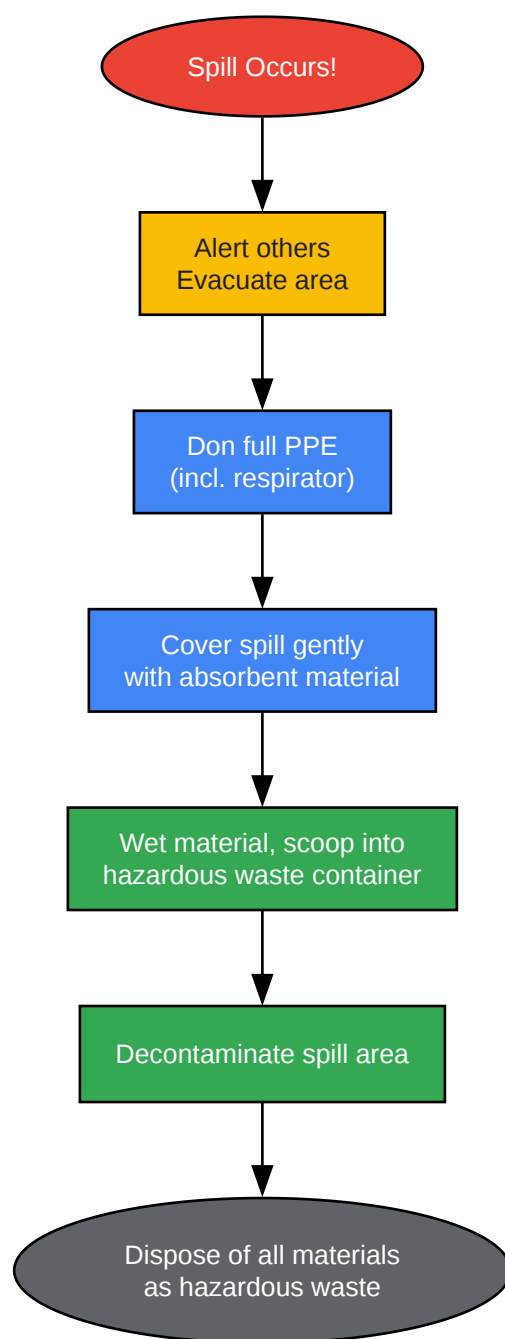
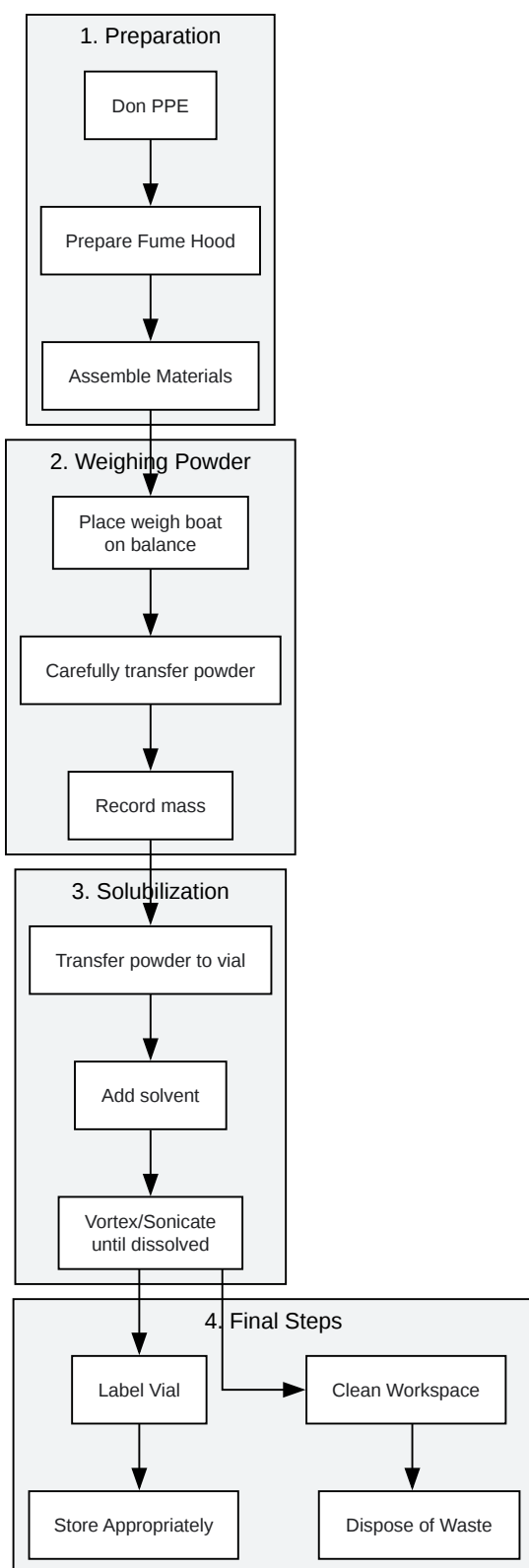
- **Ventilation:** All handling of **Closiramine** powder, especially weighing and stock solution preparation, must be conducted in a certified chemical fume hood or a powder containment hood to minimize inhalation exposure.[10]
- **Designated Area:** Designate a specific area for handling **Closiramine** to prevent cross-contamination of the general laboratory space.

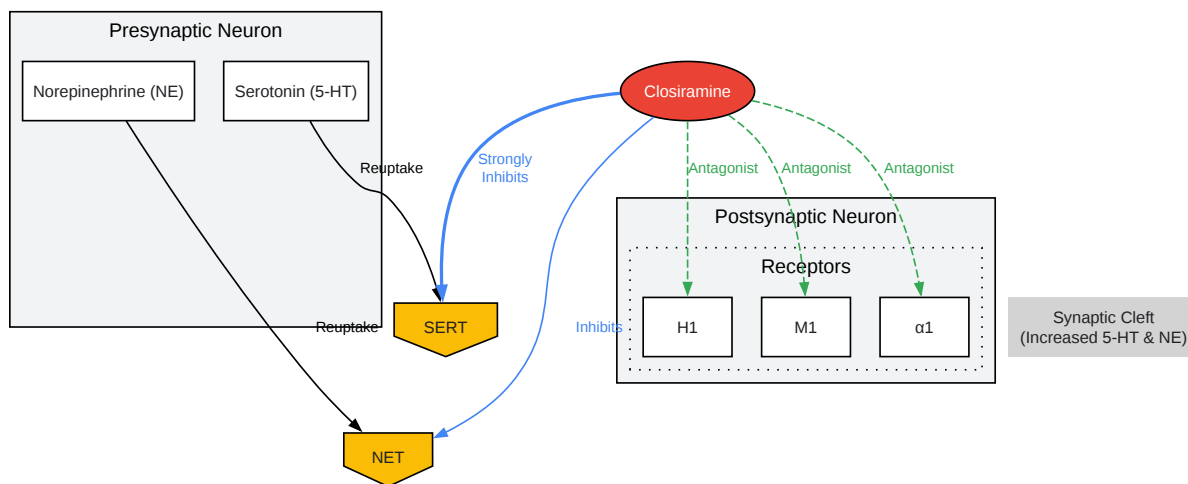
Experimental Protocol: Weighing and Preparing a Stock Solution

This protocol outlines the steps for safely weighing **Closiramine** powder and preparing a stock solution.

- **Preparation:**
 - Don all required PPE.
 - Ensure the chemical fume hood is functioning correctly.
 - Decontaminate the work surface and the analytical balance within the hood.
 - Assemble all necessary materials: spatulas, weigh paper/boat, and vials.
- **Weighing:**
 - Carefully transfer the required amount of **Closiramine** powder from the storage container to the weigh paper or boat using a clean spatula.

- Perform this task slowly and gently to avoid generating airborne dust.
- Close the primary container tightly immediately after dispensing.
- Solubilization:
 - Transfer the weighed powder into an appropriate vial.
 - Add the chosen solvent (e.g., DMSO, ethanol) dropwise to the powder to wet it, which helps prevent aerosolization.
 - Add the remaining solvent to reach the desired final concentration.
 - Cap the vial securely and vortex or sonicate until the powder is completely dissolved. Stock solutions in organic solvents like ethanol and DMSO are reported to be around 10 mg/ml.^[6]
- Labeling and Storage:
 - Clearly label the vial with the compound name, concentration, solvent, date, and your initials.
 - Store the stock solution under the recommended conditions (see Section 3).
- Cleanup:
 - Wipe down the spatula, balance, and fume hood surface with an appropriate solvent (e.g., 70% ethanol) to decontaminate.
 - Dispose of all contaminated disposables (weigh paper, gloves) as hazardous waste (see Section 4.2).
 - Wash hands thoroughly after the procedure.





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